

Proper Disposal of 1-Iodoadamantane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1-lodoadamantane	
Cat. No.:	B1585816	Get Quote

This document provides essential safety and logistical information for the proper disposal of **1-lodoadamantane** (CAS 768-93-4). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. As a halogenated organic compound, **1-lodoadamantane** requires disposal as hazardous waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is critical to handle **1-lodoadamantane** with appropriate personal protective equipment (PPE). All handling and waste consolidation should occur within a certified chemical fume hood to minimize inhalation exposure.



Personal Protective Equipment (PPE)	Specification	
Eye Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after.	
Body Protection	A flame-resistant lab coat or impervious clothing should be worn.	
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator should be used if dust formation is likely or if exposure limits are exceeded.	

Step-by-Step Disposal Protocol

The primary and recommended method for the disposal of **1-lodoadamantane** is through a licensed professional waste disposal service, typically involving incineration at a regulated hazardous waste facility.[1] Do not attempt to dispose of this chemical down the drain or in regular solid waste.

- 1. Waste Segregation and Collection:
- Designate a Waste Stream: 1-lodoadamantane is classified as a halogenated organic waste. It must be collected separately from non-halogenated organic waste.
- Solid Waste: Collect pure 1-lodoadamantane, as well as grossly contaminated items (e.g., weighing boats, pipette tips, gloves), in a designated, compatible, and clearly labeled hazardous waste container. The container should be made of a material that will not react with the chemical.
- Liquid Waste: If **1-lodoadamantane** is in a solution, it should be collected in a designated container for halogenated organic liquid waste. Do not mix with incompatible waste streams such as strong acids, bases, or oxidizers.



2. Container Labeling:

- All waste containers must be clearly and securely labeled as "Hazardous Waste."
- The label must include the full chemical name: "1-lodoadamantane."
- List all constituents of the waste container, including solvents and their approximate percentages.
- Indicate the date when waste was first added to the container.
- 3. Storage of Waste:
- Store sealed hazardous waste containers in a designated and secure satellite accumulation area.
- The storage area should be cool, dry, well-ventilated, and away from direct sunlight and sources of ignition.
- Ensure that the stored waste is segregated from incompatible materials.
- 4. Arranging for Professional Disposal:
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.
- Provide an accurate and complete description of the waste, including its composition and quantity.
- Follow all institutional and local regulations for the transfer and handover of hazardous waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-lodoadamantane**, which is essential for safe handling and disposal planning.





Property	Value
CAS Number	768-93-4[2][3]
Molecular Formula	C10H15I[2]
Molecular Weight	262.13 g/mol
Melting Point	75-76 °C
Form	Solid
Storage Class	11 - Combustible Solids

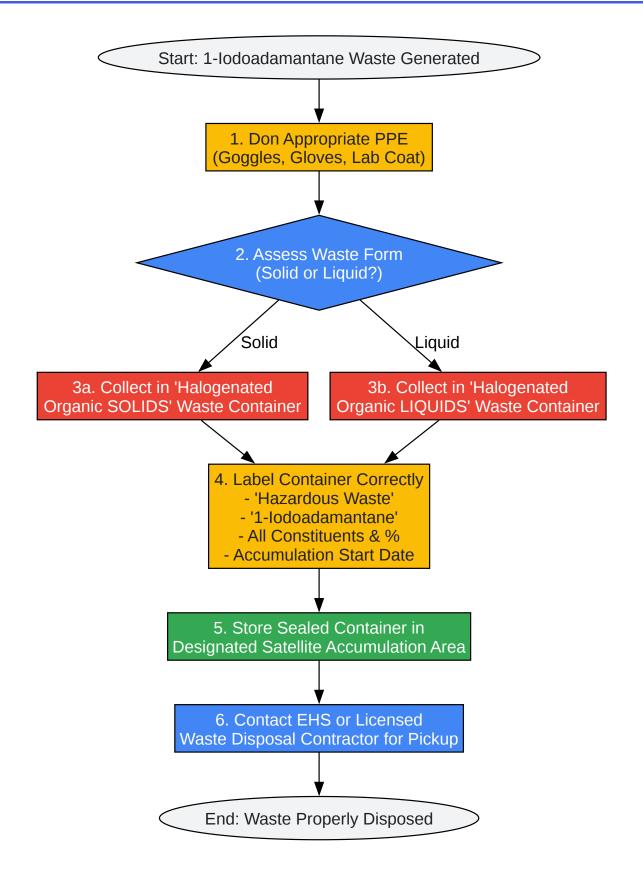
Experimental Protocols

Currently, there are no widely accepted and validated experimental protocols for the in-lab neutralization or deactivation of **1-lodoadamantane** for disposal purposes. The standard and required procedure is collection and disposal via a licensed hazardous waste management service. Any attempt at chemical neutralization (e.g., reduction of the iodo- group) should only be performed by trained professionals as a documented and validated experimental procedure, not as a routine disposal method.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **1-lodoadamantane** in a laboratory setting.





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Caption: Disposal workflow for **1-lodoadamantane**.



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